

Diglycolic Acid-d4 Standards: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diglycolic acid-d4

CAS No.: 1032504-39-4

Cat. No.: B15553869

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This technical guide provides a comprehensive overview of commercially available **Diglycolic acid-d4** (DGA-d4), a critical internal standard for the accurate quantification of Diglycolic acid (DGA) in various matrices. This document is intended for researchers, scientists, and drug development professionals utilizing mass spectrometry-based analytical techniques.

Introduction to Diglycolic Acid-d4

Diglycolic acid-d4 is a stable isotope-labeled form of Diglycolic acid, a dicarboxylic acid that is a metabolite of several industrial chemicals, including diethylene glycol. Accurate measurement of DGA is crucial in toxicology studies and in the safety assessment of pharmaceuticals and other consumer products. The use of a deuterated internal standard like DGA-d4 is the gold standard for quantitative analysis by isotope dilution mass spectrometry (ID-MS), as it corrects for matrix effects and variations in sample preparation and instrument response, leading to highly accurate and precise results.^[1]

Commercially Available Diglycolic Acid-d4 Standards

Several suppliers offer high-purity **Diglycolic acid-d4** standards suitable for use in demanding analytical applications. The table below summarizes the key specifications of commercially available standards.

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Available Forms
Sigma-Aldrich	Diglycolic-2,2,2',2'-d ₄ acid	1032504-39-4	98 atom % D	98% (CP)	Flakes
C/D/N Isotopes Inc.	Diglycolic-2,2,2',2'-d ₄ Acid	1032504-39-4	98 atom % D	>98%	Solid
Eurisotop	DIGLYCOLIC ACID (D ₄ , 98%)	1032504-39-4	98%	98%	Solid
MedchemExpress	Diglycolic acid-d ₄	1032504-39-4	Not specified	Not specified	Solid

Experimental Protocol: Quantification of Diglycolic Acid using Isotope Dilution Mass Spectrometry

This section outlines a general methodology for the quantification of Diglycolic Acid in biological samples (e.g., plasma, urine) using **Diglycolic acid-d4** as an internal standard. The protocol is adaptable for both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

- Diglycolic acid standard
- Diglycolic acid-d4** internal standard

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Derivatization agent (for GC-MS), e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine (for GC-MS)
- Solid-phase extraction (SPE) cartridges (optional, for sample cleanup)
- Deionized water

Sample Preparation

A robust sample preparation protocol is essential for accurate quantification. The following is a general procedure for plasma or urine samples:

- **Sample Aliquoting:** Take a precise volume of the biological sample (e.g., 100 μ L of plasma or urine).
- **Internal Standard Spiking:** Add a known amount of **Diglycolic acid-d4** internal standard solution to each sample, calibrator, and quality control sample.
- **Protein Precipitation (for plasma/serum):** Add 3 volumes of ice-cold acetonitrile or methanol to precipitate proteins. Vortex vigorously and centrifuge at high speed (e.g., 10,000 x g for 10 minutes).
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube.
- **Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at a controlled temperature (e.g., 40°C).
- **Reconstitution/Derivatization:**

- For LC-MS/MS: Reconstitute the dried residue in a suitable mobile phase (e.g., 100 μ L of 10% acetonitrile in water with 0.1% formic acid).
- For GC-MS: Add a derivatization agent (e.g., 50 μ L of BSTFA + 1% TMCS and 50 μ L of pyridine) to the dried residue. Cap the vial and heat at a specific temperature (e.g., 70°C for 30 minutes) to form a volatile derivative.[2]

Fig. 1: General experimental workflow for the quantification of Diglycolic acid.

Instrumental Analysis

- **Chromatographic Column:** A reversed-phase C18 column (e.g., 100 x 2.1 mm, 1.8 μ m) is suitable for separation.
- **Mobile Phase:** A gradient elution with water and acetonitrile, both containing 0.1% formic acid, is commonly used.
- **Ionization Mode:** Electrospray ionization (ESI) in negative mode is typically employed for carboxylic acids.
- **Mass Spectrometry:** A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is used for quantification.

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Diglycolic acid	133.0	73.0
Diglycolic acid-d4	137.0	76.0

Note: MRM transitions should be optimized for the specific instrument used.

- **Chromatographic Column:** A capillary column with a non-polar stationary phase (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm, 0.25 μ m) is recommended.
- **Carrier Gas:** Helium at a constant flow rate.
- **Injection Mode:** Splitless injection.

- **Temperature Program:** An optimized temperature gradient is used to ensure good separation of the analyte from matrix components.
- **Ionization Mode:** Electron Ionization (EI).
- **Mass Spectrometry:** A quadrupole mass spectrometer operating in Selected Ion Monitoring (SIM) mode.

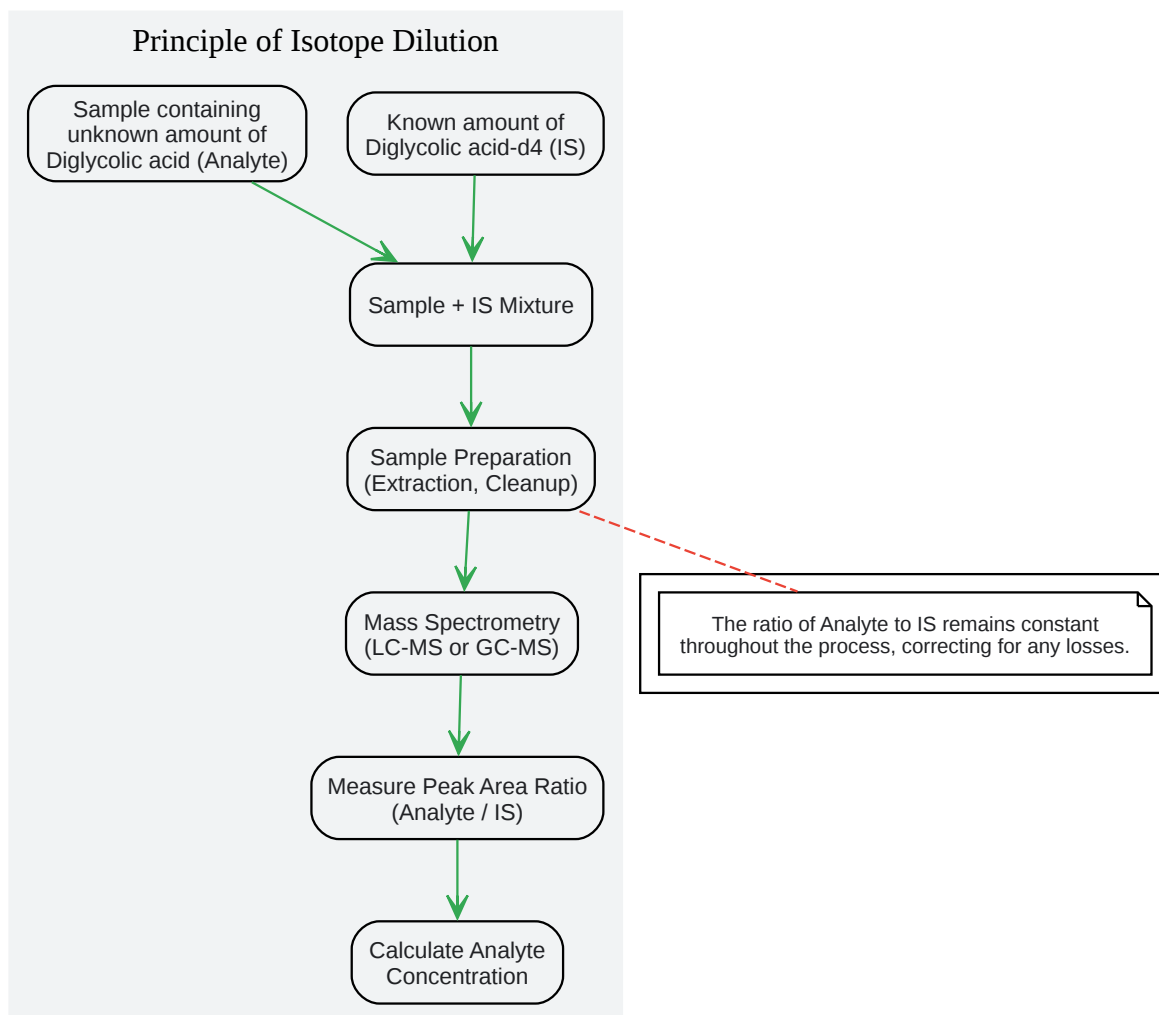
Selected Ions for Monitoring (as TMS derivatives):

Analyte	Target Ion (m/z)	Qualifier Ion (m/z)
Diglycolic acid-TMS	263.1	147.1
Diglycolic acid-d4-TMS	267.1	149.1

Note: Ions should be selected and optimized based on the mass spectrum of the derivatized analytes.

Principle of Isotope Dilution Analysis

Isotope dilution mass spectrometry relies on the addition of a known amount of an isotopically labeled internal standard to a sample before processing. The labeled standard is chemically identical to the analyte and therefore experiences the same losses during sample preparation and variations in instrument response. By measuring the ratio of the signal from the native analyte to the signal from the labeled internal standard, an accurate and precise quantification can be achieved, independent of sample recovery.



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Fig. 2: The logical relationship in isotope dilution analysis.

Conclusion

Diglycolic acid-d4 is an indispensable tool for researchers requiring accurate and reliable quantification of Diglycolic acid. The commercially available standards offer high purity, and the established isotope dilution mass spectrometry methods provide a robust framework for a wide range of applications in drug development, toxicology, and environmental science. This guide

provides a foundational understanding and practical starting point for the implementation of these critical analytical techniques.

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